Application Note: Formulating Myristoyl-GHK (Myr-GHK) for Cell Culture

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Compound of Interest

Compound Name:	*myristoyl-Gly-His-Lys-OH*
Cat. No.:	*B12384252*

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Executive Summary & Molecule Profile

Myristoyl-GHK (Myr-GHK) is a lipophilic derivative of the regenerative tripeptide GHK (Glycyl-L-Histidyl-L-Lysine). While the native GHK peptide is hydrophilic and relies on specific transporters (e.g., PEPT2) or copper complexation for cellular uptake, the attachment of a myristic acid (C14 fatty acid) tail significantly alters its physicochemical properties.

This modification enhances membrane permeability via passive diffusion or lipid-raft association but introduces significant solubility challenges in aqueous cell culture environments. Furthermore, N-terminal myristoylation occupies the primary amine necessary for high-affinity Copper (II) binding, potentially altering the classical GHK-Cu mechanism of action.

Physicochemical Comparison

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Feature	Native GHK / GHK-Cu	Myristoyl-GHK (Myr-GHK)
Solubility	Highly Water Soluble (>10 mg/mL)	Hydrophobic (Insoluble in Water)
Cell Entry	Transporter-dependent / Endocytosis	Membrane Insertion / Diffusion
Copper Binding	High Affinity (N-term + His + Amide)	Altered/Reduced (N-term blocked)
Stock Solvent	Water, PBS, or Media	DMSO (Dimethyl Sulfoxide)

Critical Scientific Note: The "Copper Paradox"

Expert Insight: Researchers often assume Myr-GHK functions identically to GHK-Cu, simply with better uptake. This is mechanistically inaccurate.

- The Blockade: The classical GHK-Cu complex coordinates copper via the N-terminal amine of Glycine. In N-Myr-GHK, this amine is acylated (amide bond to myristic acid), abolishing the primary anchor for Cu(II).
- Implication: Myr-GHK likely acts either by:
  - Direct Receptor Interaction: Engaging integrins or P63 pathways independent of copper delivery.
  - Intracellular Processing: Requiring enzymatic cleavage (acyl-peptide hydrolases) inside the cell to release free GHK.
- Experimental Design: Your protocol must control for copper availability. We recommend testing Myr-GHK in both basal media (low Cu) and Cu-supplemented media to distinguish between intrinsic peptide activity and copper-dependent regeneration.

Formulation Protocol: Preparation of Stock Solutions

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Objective: Create a stable, precipitate-free stock solution of Myr-GHK suitable for dilution into cell culture media.

Reagents Required[1][2][3]

- Myr-GHK Lyophilized Powder (Store at -20°C, desiccated).
- DMSO (Dimethyl Sulfoxide), Cell Culture Grade (Hybridoma tested, sterile).
- PBS (Phosphate Buffered Saline), pH 7.4, Mg/Ca-free.
- 0.22 µm PTFE Syringe Filter (Note: Do not use PES or Cellulose Acetate filters for DMSO stocks as they may dissolve).

Step-by-Step Methodology

Step 1: Stock Calculation

Determine the target stock concentration. We recommend 10 mM to allow for 1000x dilution (yielding 10 µM working concentration) to keep DMSO < 0.1%.

- Formula: Mass (mg) = [Concentration (mM) × Volume (mL) × MW (Da)] / 1000
- Example: To make 1 mL of 10 mM stock (MW ≈ 550 Da for Myr-GHK):

Step 2: Solubilization (The "Dry Solvent" Method)

- Equilibrate the Myr-GHK vial to room temperature before opening to prevent condensation.
- Add 100% DMSO directly to the powder. Do not add water first.
- Vortex vigorously for 30–60 seconds. The solution should be crystal clear.
  - Troubleshooting: If cloudy, sonicate in a water bath at 37°C for 5 minutes.
- Sterilization: If the powder was not sterile, filter the DMSO stock through a 0.22 µm PTFE filter.

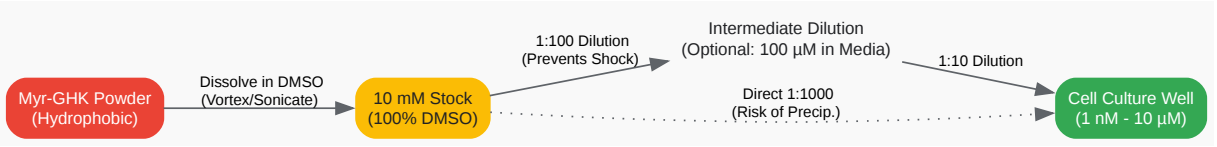
Step 3: Storage

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- Aliquot into small volumes (e.g., 20–50 µL) to avoid freeze-thaw cycles.
- Store at -20°C. Stable for 6 months.

Cell Culture Application Protocol

Experimental Workflow Diagram



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Figure 1: Dilution workflow. The "Intermediate Dilution" step is recommended to prevent "solvent shock" precipitation when a hydrophobic stock hits aqueous media.

Dosing Strategy

Working Range: 1 nM – 10 µM. Toxicity Threshold: Often >50 µM (due to detergent-like effects of the lipid tail).

Condition	Final Conc.	Dilution Factor	Final DMSO %	Notes
High Dose	10 µM	1:1000	0.1%	Max effective dose for collagen synthesis.
Med Dose	1 µM	1:10,000	0.01%	Standard regenerative dose.
Low Dose	100 nM	1:100,000	0.001%	Gene modulation threshold.
Vehicle Control	0 µM	1:1000	0.1%	CRITICAL: Must match High Dose DMSO %.

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Incubation Protocol

- Seeding: Seed fibroblasts (e.g., HDFa) or keratinocytes at 5,000 cells/cm². Allow 24h attachment.
- Starvation (Recommended): Switch to low-serum (0.5% FBS) or serum-free media 12h prior to treatment to synchronize cell cycle and reduce albumin interference (albumin binds copper).
- Treatment:
  - Prepare fresh working solutions in warm media.
  - Aspirate old media.
  - Add Myr-GHK media gently to the side of the well.
- Duration:
  - Gene Expression (qPCR): 6 – 24 hours.
  - Protein Synthesis (ELISA/Western): 48 – 72 hours (refresh media every 24h if degradation is suspected).

Analytical Validation & Self-Correcting Steps

A. Visual Precipitation Check (The "Cloudy" Test)

Before adding to cells, hold the media tube against a dark background.

- Clear: Good solubilization.
- Hazy/Opaque: The lipid tail has precipitated.
  - Correction: Increase the temperature of the media to 37°C. If it persists, you must lower the concentration or use a carrier (e.g., 0.1% BSA) to solubilize the lipid tail in the aqueous phase.

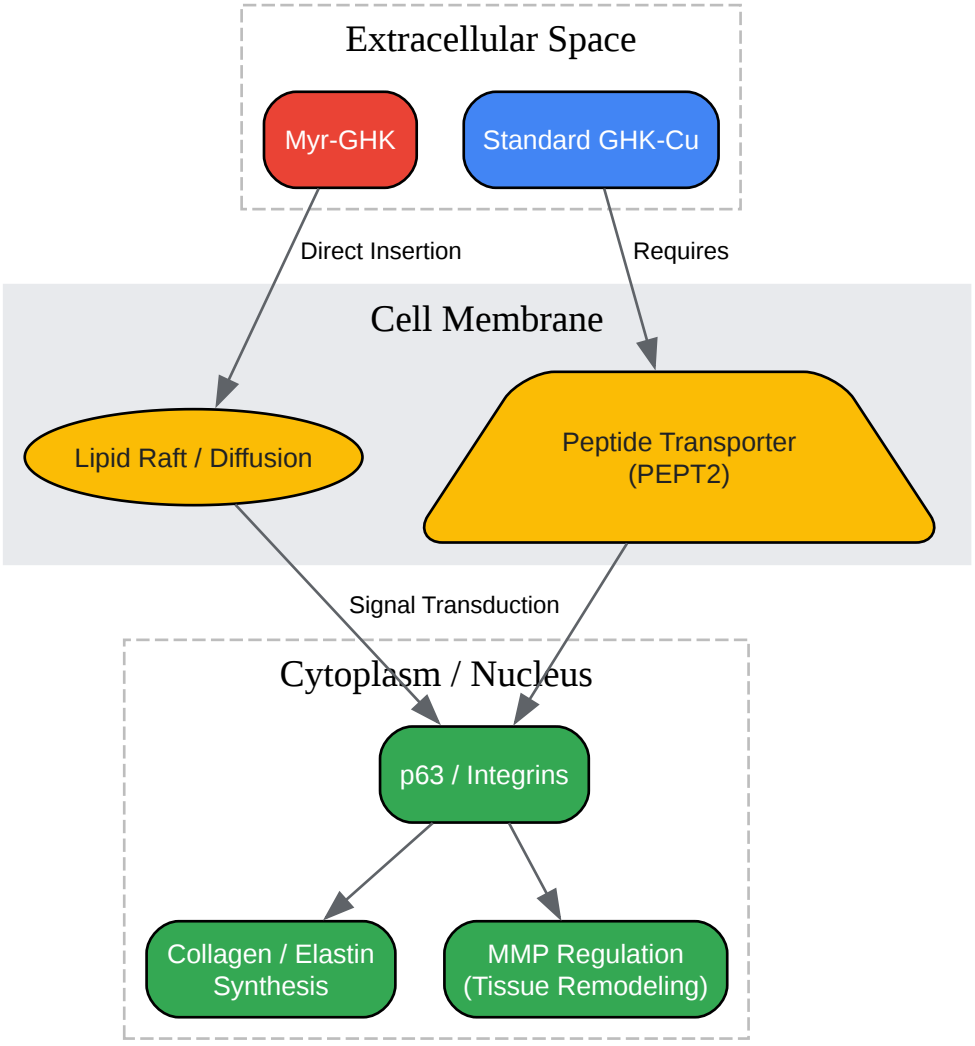
B. Functional Validation: Collagen Type I Assay

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To verify the bioactivity of your Myr-GHK formulation, run a pro-collagen I C-peptide (PIP) ELISA.

- Expected Result: 150–250% increase in Collagen I vs. Vehicle Control at 1–10 µM.
- If No Effect: Check Copper status. Add 1 µM $CuCl_2$ to the media. If activity is restored, the Myr-GHK required exogenous copper to function.

Mechanistic Pathway Diagram



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Figure 2: Uptake Mechanisms. Myr-GHK bypasses standard transporters via lipid-mediated entry, potentially altering kinetics compared to GHK-Cu.

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References

- Pickart, L., & Margolina, A. (2018). Regenerative and Protective Actions of the GHK-Cu Peptide in the Light of the New Gene Data. International Journal of Molecular Sciences, 19(7), 1987.
- Gorouhi, F., & Maibach, H. I. (2009). Role of topical peptides in preventing or treating aged skin.[1] International Journal of Cosmetic Science, 31(5), 327-345.
- Hostynek, J. J., et al. (2010). Human skin penetration of a copper tripeptide in vitro as a function of skin layer. Inflammation Research, 60(1), 79-86. (Demonstrates lipophilic modification necessity for stratum corneum).
- Cayman Chemical. (2022).[2] GHK-Cu Product Information & Solubility Data.
- U.S. National Library of Medicine. (2020). PubChem Compound Summary for GHK-Cu.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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